

Essential Safety and Logistical Information for Handling PI3K-IN-30

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Compound of Interest

Compound Name: PI3K-IN-30

Cat. No.: B10856957

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols, operational guidelines, and disposal plans for the handling of **PI3K-IN-30**. The following procedural guidance is intended to ensure the safe and effective use of this potent phosphoinositide 3-kinase (PI3K) inhibitor in a laboratory setting.

Chemical and Physical Properties

PI3K-IN-30 is a potent inhibitor of PI3K, with varying inhibitory concentrations across different isoforms. As a research chemical, it is crucial to handle it with the appropriate safety measures.

Property	Value
Chemical Formula	C ₂₀ H ₂₅ F ₂ N ₇ O ₃
Molecular Weight	449.45 g/mol
CAS Number	2281803-22-1

Biological Activity

PI3K-IN-30 demonstrates potent inhibition of Class I PI3K isoforms, which are key components of the PI3K/Akt/mTOR signaling pathway, a critical regulator of cell growth, proliferation, and survival.^[1]

Target	IC ₅₀ (nM)
PI3K α	5.1
PI3K β	136
PI3K γ	30.7
PI3K δ	8.9

Personal Protective Equipment (PPE)

Given that **PI3K-IN-30** is a potent biochemical compound intended for research use only, a comprehensive approach to personal protection is mandatory to minimize exposure risk.

PPE Category	Specific Requirements
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
Eye/Face Protection	Use chemical safety goggles and/or a face shield.
Skin and Body Protection	Wear a laboratory coat, long pants, and closed-toe shoes. Ensure no skin is exposed.
Respiratory Protection	For powdered form or when creating aerosols, use a certified respirator (e.g., N95 or higher).

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of **PI3K-IN-30** and to ensure the safety of laboratory personnel.

Storage:

- Short-term (up to 1 month): Store at -20°C.
- Long-term (up to 6 months): Store at -80°C.

- Protect from light and moisture.

Handling:

- Handle in a designated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols.
- Avoid direct contact with skin, eyes, and clothing.
- Use dedicated equipment (spatulas, weighing paper, etc.) and clean thoroughly after use.
- Prepare solutions in a well-ventilated area.

Disposal Plan

All waste materials contaminated with **PI3K-IN-30** must be handled as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, sealed, and properly labeled hazardous waste container.
Liquid Waste	Collect in a designated, sealed, and properly labeled hazardous waste container. Do not pour down the drain.
Contaminated PPE	Dispose of as hazardous waste in accordance with institutional and local regulations.

Experimental Protocols

Preparation of Stock Solutions

For in vitro cell-based assays, a common solvent for PI3K inhibitors is dimethyl sulfoxide (DMSO).

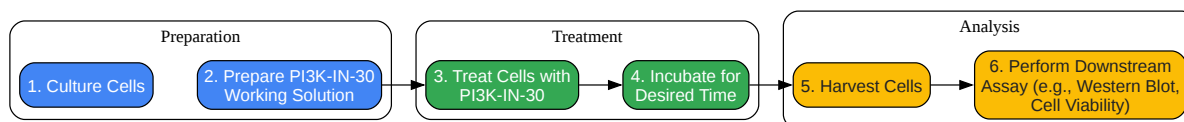
Materials:

- **PI3K-IN-30** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials

Procedure:

- Equilibrate the **PI3K-IN-30** vial to room temperature before opening.
- Weigh the desired amount of **PI3K-IN-30** powder in a chemical fume hood.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex or sonicate briefly to ensure complete dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C or -80°C.

In Vitro Cell Treatment Workflow

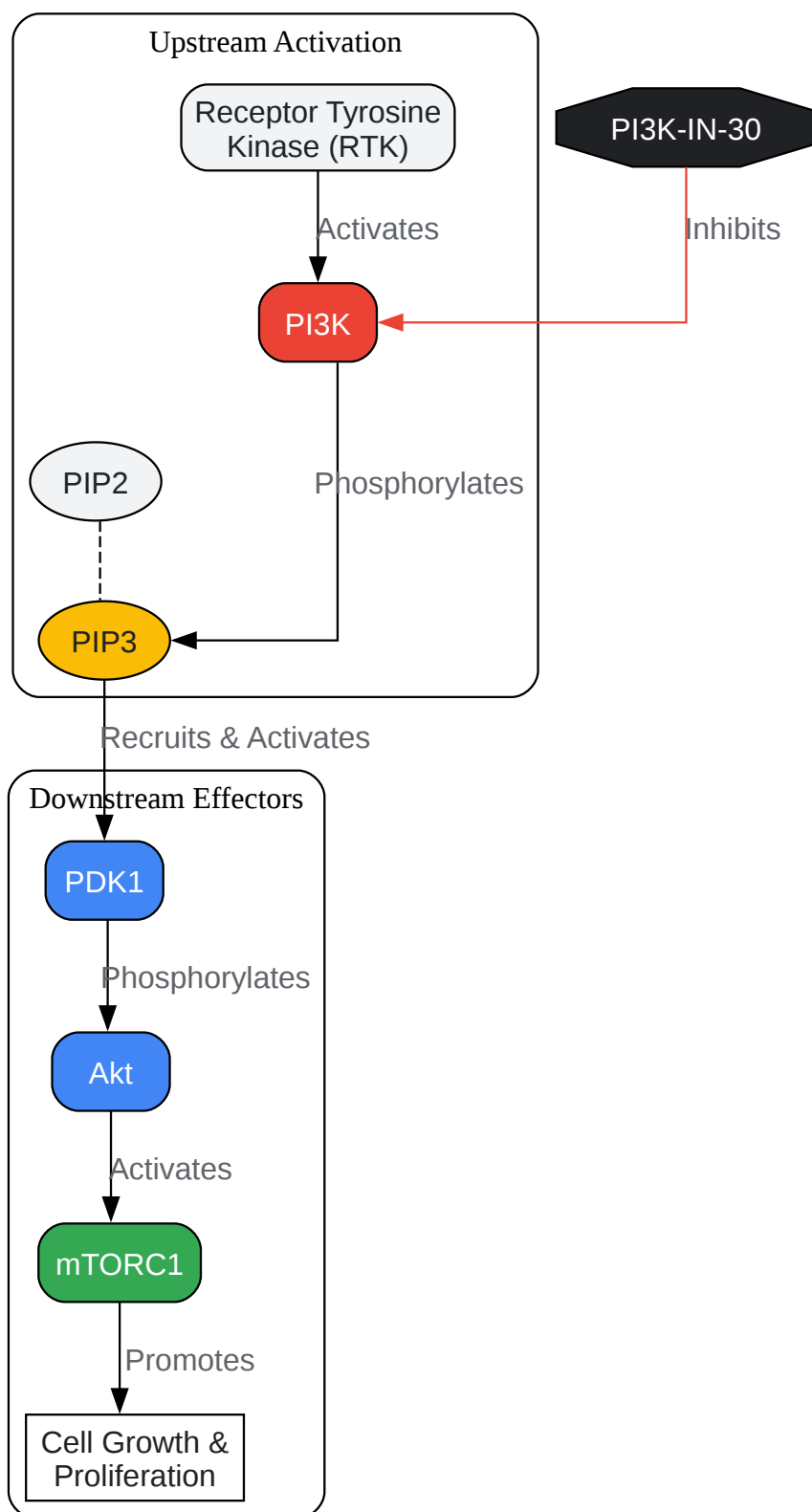


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Caption: Experimental workflow for in vitro cell treatment.

PI3K/Akt/mTOR Signaling Pathway

PI3K-IN-30 targets the PI3K enzyme, a central node in this critical signaling cascade.



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Caption: Simplified PI3K/Akt/mTOR signaling pathway.

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References

- 1. PI3K-IN-30|CAS 2281803-22-1|DC Chemicals [dcchemicals.com]
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